

# **Essential Safety and Disposal Guidance for PROTAC BTK Degrader-6**

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Compound of Interest		
Compound Name:	PROTAC BTK Degrader-6	
Cat. No.:	B12385471	Get Quote

For researchers, scientists, and drug development professionals handling **PROTAC BTK Degrader-6**, ensuring safe and compliant disposal is a critical component of laboratory operations. This document provides essential logistical information and procedural guidance for the proper disposal of this compound, emphasizing adherence to institutional and regulatory standards.

## **Chemical and Physical Properties**

A summary of the known quantitative data for **PROTAC BTK Degrader-6** is presented below. These details are vital for a comprehensive understanding and safe handling of the substance.

Property	Value	Source
CAS Number	2767204-39-5	[1][2]
Molecular Formula	C45H47N11O6	[2]
Molecular Weight	837.942 g/mol	[2]
Purity	>95%	[2]
Storage Temperature	2-8°C	[2]

## **Immediate Safety and Disposal Protocols**







Given that **PROTAC BTK Degrader-6** is a potent, biologically active molecule designed for research purposes, it must be handled and disposed of with care to minimize exposure and environmental impact.[1][3][4] The following step-by-step guidance outlines the operational plan for its disposal.

Step 1: Obtain the Safety Data Sheet (SDS)

Before handling or disposing of **PROTAC BTK Degrader-6**, it is imperative to obtain the specific Safety Data Sheet (SDS) from the supplier. The SDS provides comprehensive safety and handling information, including detailed disposal instructions tailored to the compound. Vendors such as MedchemExpress, ChemShuttle, and Immunomart should be contacted to request the SDS for this product.[1][2][5]

Step 2: Adhere to Institutional and Local Regulations

All disposal procedures must comply with your institution's Environmental Health and Safety (EHS) guidelines, as well as local, state, and federal regulations for chemical waste. Consult with your institution's EHS department for specific protocols.

Step 3: Waste Segregation and Labeling

- Solid Waste:
  - Place any solid PROTAC BTK Degrader-6, contaminated personal protective equipment (PPE) such as gloves and lab coats, and contaminated lab supplies (e.g., weigh boats, pipette tips) into a designated, clearly labeled hazardous waste container.
  - The container should be made of a compatible material and have a secure lid.
  - The label should clearly state "Hazardous Waste" and include the chemical name ("PROTAC BTK Degrader-6"), CAS number (2767204-39-5), and any other information required by your institution.
- Liquid Waste:
  - Solutions containing PROTAC BTK Degrader-6 should be collected in a designated, leakproof hazardous waste container.



- Do not mix with incompatible waste streams. Check the SDS for compatibility information.
- The container must be clearly labeled as "Hazardous Waste" with the chemical name,
  CAS number, and an approximate concentration of the active compound.

#### Step 4: Decontamination of Work Surfaces

- At the end of any procedure involving PROTAC BTK Degrader-6, thoroughly decontaminate all work surfaces (e.g., benchtops, fume hood surfaces) and equipment.
- The choice of decontamination solution will depend on the solvent used and the stability of the compound. Consult the SDS for appropriate decontamination procedures.
- All materials used for decontamination (e.g., wipes, absorbent pads) should be disposed of as solid hazardous waste.

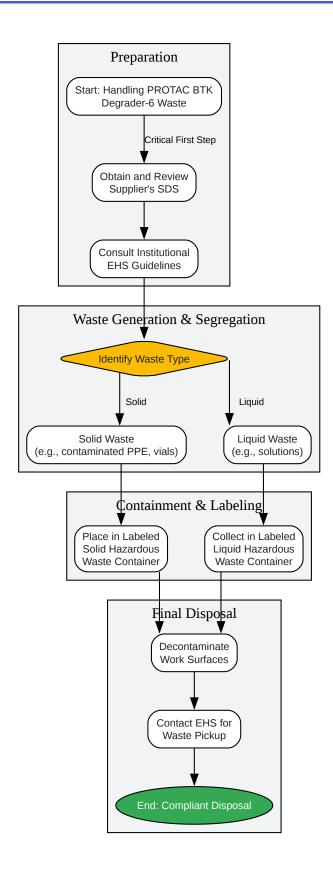
#### Step 5: Arrange for Professional Disposal

- Once the hazardous waste container is full or ready for disposal, contact your institution's EHS department to arrange for pickup by a licensed hazardous waste disposal company.
- Do not attempt to dispose of this chemical down the drain or in regular trash.

## **Experimental Workflow for Disposal**

The following diagram illustrates the decision-making process and workflow for the proper disposal of **PROTAC BTK Degrader-6**.





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### References

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